

Procedural Overview for (-)-Hinesol Disposal

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Compound of Interest

Compound Name: (-)-Hinesol

Cat. No.: B1202290

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The primary method for disposing of **(-)-Hinesol** is through a licensed chemical waste disposal contractor.^[1] Under no circumstances should it be disposed of down the sanitary sewer or in regular trash.^{[1][5]}

Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling **(-)-Hinesol** waste, always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Waste Identification and Segregation:
 - Identify all waste streams containing **(-)-Hinesol**. This includes unused pure compound, solutions in solvents, and contaminated lab materials (e.g., pipette tips, vials, gloves, absorbent paper).^[1]
 - Segregate **(-)-Hinesol** waste as non-halogenated organic waste. Do not mix it with incompatible waste streams, such as acids, bases, or chlorinated solvents.^{[5][6]}
- Containerization:
 - Use a dedicated, chemically resistant, and sealable container for collecting **(-)-Hinesol** waste.^[1] Ensure the container is in good condition and will not leak.
 - The container must be clearly labeled. The label should include the words "Hazardous Waste," the full chemical name "**(-)-Hinesol** Waste," and any associated hazard symbols.^[1]

- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area.[\[1\]](#)
 - Keep the storage area cool and dry, away from sources of ignition, as the compound's hydrocarbon structure suggests some level of flammability.[\[1\]](#)[\[4\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to schedule a pickup.[\[1\]](#)
 - Provide the waste contractor with all available safety information for the compound.[\[1\]](#)
- Spill & Decontamination Procedure:
 - In case of a small spill, absorb the material with a non-flammable absorbent like dry sand or earth.[\[2\]](#)
 - Collect the contaminated absorbent material and place it in the designated hazardous waste container for disposal.[\[7\]](#)[\[8\]](#)
 - Clean the spill area thoroughly.
 - Empty containers must be triple-rinsed with an appropriate solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous waste. Once decontaminated, the container can be disposed of as non-hazardous waste, in accordance with institutional policies.[\[5\]](#)

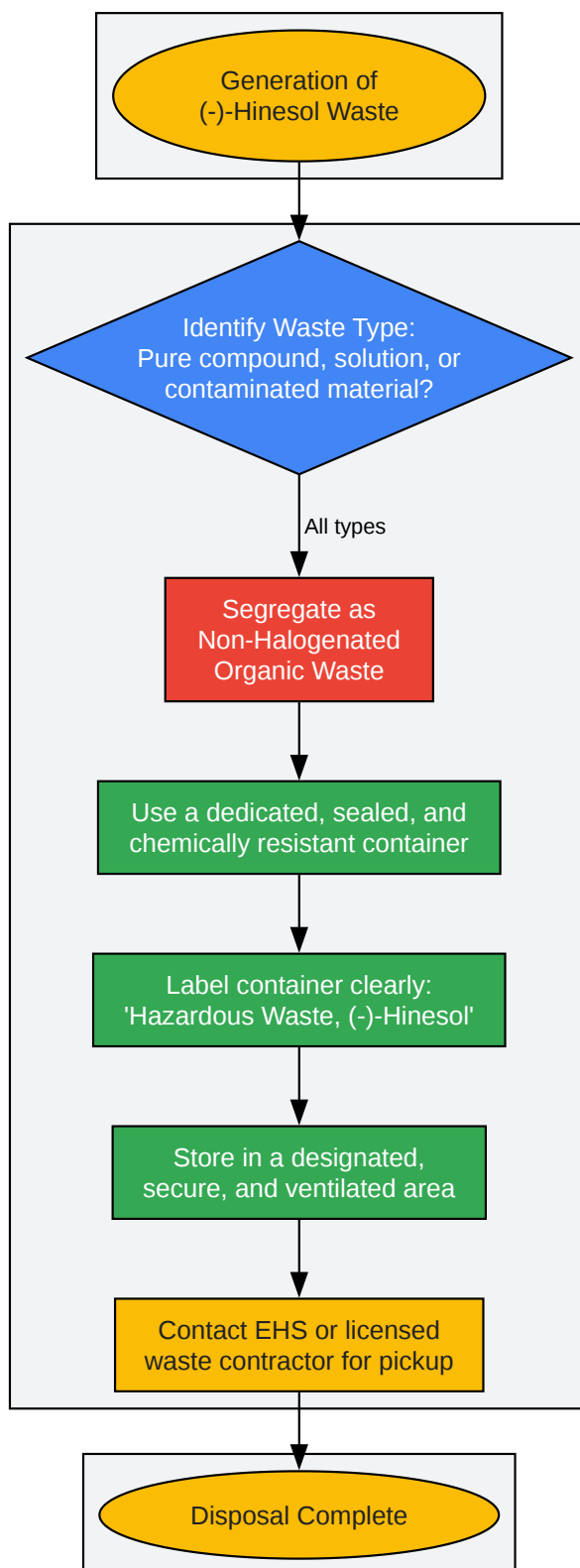
Quantitative and Physical Data

While specific toxicological disposal parameters for **(-)-Hinesol** are not readily available, the following data are relevant for its handling and waste documentation.[\[1\]](#)[\[4\]](#)

Property	Value	Significance for Disposal
Molecular Formula	C ₁₅ H ₂₆ O	Provides elemental composition for waste manifest documentation. [9]
Molecular Weight	222.37 g/mol	Useful for waste manifest documentation. [9]
Physical State	Solid (at room temp)	Determines appropriate handling and containment procedures. [1]
Melting Point	59-60 °C	Relevant for storage conditions. [10]
Boiling Point	312.2 °C at 760 mmHg	Indicates low volatility under standard lab conditions. [10]
Flash Point	114.6 °C	High flash point suggests it is not highly flammable, but should still be kept from ignition sources. [10]
Solubility	Soluble in DMSO	Informs choice of solvents for cleaning and decontamination. [4]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Hinesol** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **(-)-Hinesol** waste.

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